

2-Iodo-5-methoxyphenol CAS number and safety data

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Compound of Interest

Compound Name: 2-Iodo-5-methoxyphenol

Cat. No.: B1600464

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An In-Depth Technical Guide to **2-Iodo-5-methoxyphenol**: Properties, Safety, and Handling

Introduction

2-Iodo-5-methoxyphenol, identified by the CAS number 41046-70-2, is a halogenated aromatic organic compound.^{[1][2][3]} As a substituted phenol, it serves as a valuable building block and intermediate in organic synthesis, particularly in the development of more complex molecules for the pharmaceutical and material science sectors. Its structure, featuring an iodine atom, a hydroxyl group, and a methoxy group on a benzene ring, offers multiple reactive sites for chemical modification. Understanding the specific properties and safety considerations of this compound is paramount for its effective and safe utilization in a research and development setting.

This guide provides a comprehensive overview of **2-Iodo-5-methoxyphenol**, focusing on its physicochemical characteristics, a detailed safety and handling protocol derived from established safety data sheets, and an example of its synthesis.

Physicochemical Properties

The key physical and chemical properties of **2-Iodo-5-methoxyphenol** are summarized in the table below. This data is essential for designing experimental conditions, such as selecting appropriate solvents and anticipating the compound's physical state.

Property	Value	Source(s)
CAS Number	41046-70-2	[1][2][3]
Molecular Formula	C ₇ H ₇ IO ₂	[1][2][3]
Molecular Weight	250.03 g/mol	[1][2]
Synonyms	3-Methoxy-6-iodophenol	[1][2]
Physical Form	Solid	[1][2]
Melting Point	70-75 °C	[1][2]
Solubility	No data available	
Storage Temperature	2-8°C	[1][2]

Comprehensive Safety & Handling Protocol

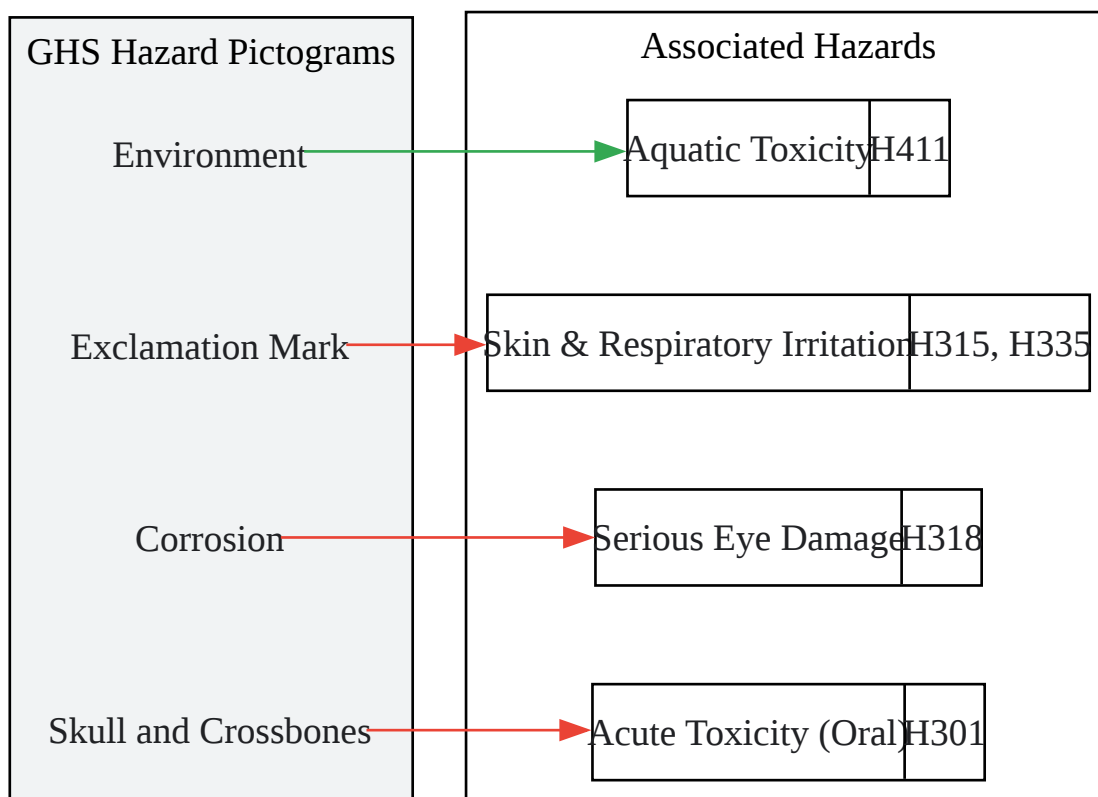
A thorough understanding of the hazards associated with **2-Iodo-5-methoxyphenol** is the foundation of its safe handling. The compound presents multiple health risks that necessitate stringent adherence to safety protocols.

Hazard Identification and GHS Classification

2-Iodo-5-methoxyphenol is classified under the Globally Harmonized System (GHS) with several distinct hazards. The signal word for this chemical is "Danger" or "Warning" depending on the supplier's concentration and classification system.[2][3]

- Acute Toxicity, Oral (Category 3): H301 - Toxic if swallowed.[3]
- Skin Irritation (Category 2): H315 - Causes skin irritation.[2][3]
- Serious Eye Damage / Eye Irritation (Category 1/2): H318/H319 - Causes serious eye damage or irritation.[2][3]
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[2][3]
- Hazardous to the Aquatic Environment, Acute (Category 2): H401 - Toxic to aquatic life.[3]

- Hazardous to the Aquatic Environment, Chronic (Category 2): H411 - Toxic to aquatic life with long lasting effects.[3]



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GHS Pictograms and corresponding hazards for **2-Iodo-5-methoxyphenol**.

Toxicological Profile: The Rationale Behind the Hazards

The observed toxicity is rooted in the molecule's chemical nature.

- **Phenolic Corrosivity:** The hydroxyl group (-OH) attached to the aromatic ring gives the molecule acidic properties. Phenols are known to be corrosive and irritants to skin and mucous membranes, which explains the skin (H315) and eye (H318/H319) damage classifications. Contact can cause denaturation of proteins in tissues, leading to chemical burns and irritation.
- **Respiratory Irritation:** As a fine solid powder, the compound can be easily inhaled. Its irritant nature extends to the respiratory tract, leading to inflammation and discomfort (H335).

- **Systemic Toxicity:** The "Toxic if swallowed" (H301) classification indicates that ingestion can lead to significant adverse health effects or death. While specific toxicological data for this compound is limited, phenols as a class can be absorbed systemically and cause widespread cellular damage.
- **Ecotoxicity:** The presence of a halogen (iodine) on an aromatic ring often correlates with environmental persistence and toxicity to aquatic organisms, justifying the H411 classification.

First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

- **After Inhalation:** Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- **After Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
- **After Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **After Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and PPE, is mandatory.

- **Engineering Controls:** Work should be conducted in a well-ventilated fume hood to minimize inhalation exposure. An eyewash station and safety shower must be readily accessible in the immediate work area.
- **Personal Protective Equipment:**

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear a flame-retardant lab coat and appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If working outside a fume hood or if dust is generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.

Safe Storage, Handling, and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.^[3] Recommended storage is at refrigerated temperatures (2-8°C).^{[1][2]}
- Handling: Avoid contact with eyes, skin, and clothing. Do not breathe dust. Ensure all weighing and transfer operations are performed in a manner that minimizes dust generation, preferably within a ventilated enclosure.
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. This material may be considered hazardous waste.

Experimental Protocol Example: Synthesis of 2-Iodo-5-methoxyphenol

The following protocol is adapted from a patented synthesis method and illustrates a practical application of handling related precursors to yield the target compound.^[4] This process involves the hydrolysis of a tosylated intermediate.

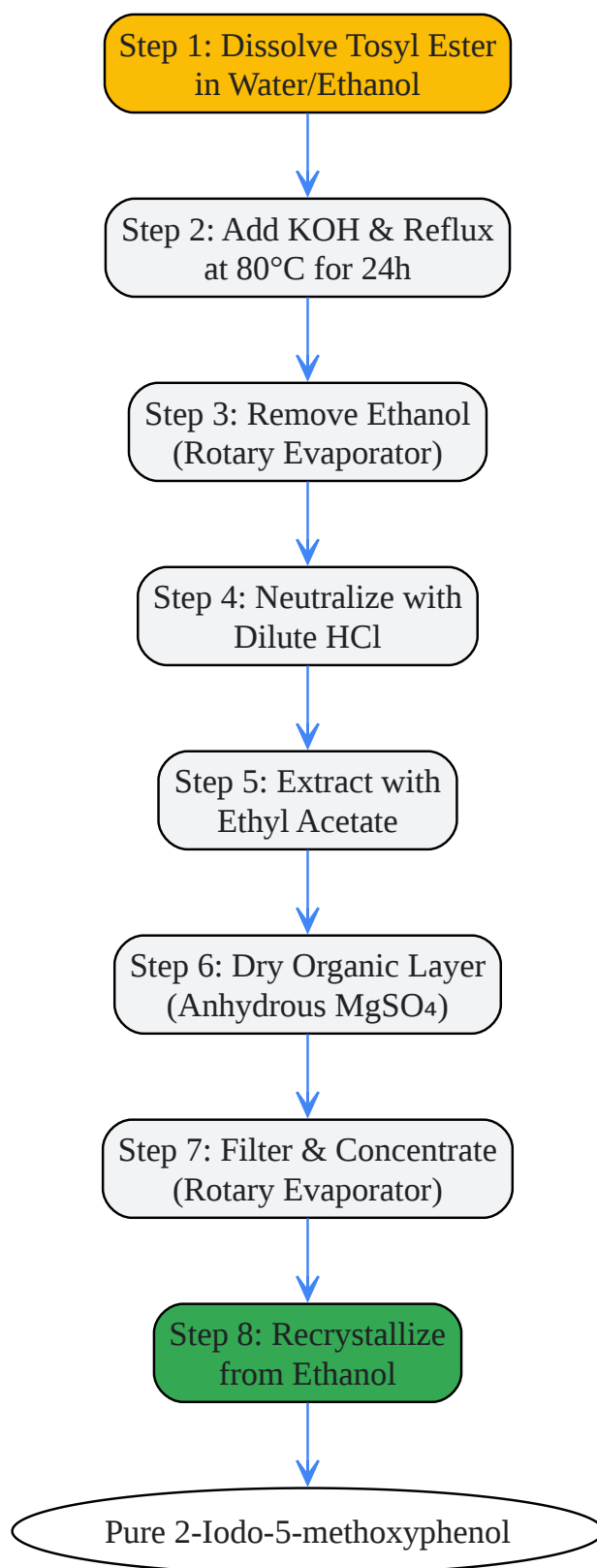
Materials

- Tosyl (2-methoxy-5-iodo) phenol ester
- Potassium hydroxide (KOH)
- Distilled water
- Ethanol, anhydrous

- Dilute hydrochloric acid (HCl)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, condenser, heating mantle, separatory funnel, rotary evaporator

Step-by-Step Procedure

- **Dissolution:** In a round-bottom flask, dissolve 30g of tosyl (2-methoxy-5-iodo) phenol ester in a mixture of 100 mL of distilled water and 100 mL of anhydrous ethanol.
- **Hydrolysis:** Add 20g of potassium hydroxide to the solution. Equip the flask with a reflux condenser.
- **Reflux:** Heat the mixture to 80°C and maintain a gentle reflux for 24 hours. The reaction should be monitored for completion (e.g., by TLC).
- **Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the ethanol under reduced pressure using a rotary evaporator.
- **Neutralization:** Carefully neutralize the remaining aqueous mixture to a neutral pH using dilute hydrochloric acid.
- **Extraction:** Transfer the neutralized solution to a separatory funnel and extract the product with ethyl acetate (e.g., 3 x 70 mL).
- **Drying:** Combine the organic extracts and dry over anhydrous magnesium sulfate.
- **Isolation:** Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude solid product.
- **Purification:** Recrystallize the crude solid from anhydrous ethanol to obtain pure white crystals of **2-Iodo-5-methoxyphenol**.



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Workflow for the synthesis of **2-Iodo-5-methoxyphenol** via hydrolysis.

Conclusion

2-Iodo-5-methoxyphenol is a versatile chemical intermediate with a well-defined, albeit hazardous, safety profile. For researchers, scientists, and drug development professionals, a comprehensive understanding of its properties and strict adherence to the handling, storage, and PPE guidelines outlined in this document are non-negotiable for ensuring laboratory safety and experimental integrity. The provided synthesis protocol further illustrates the practical considerations required when working with this compound and its precursors.

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